

Natural Source and Basic Chemical Data

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Compound Focus: Picfelltarraenin IA

CAS No.: 97230-47-2

Cat. No.: S882236

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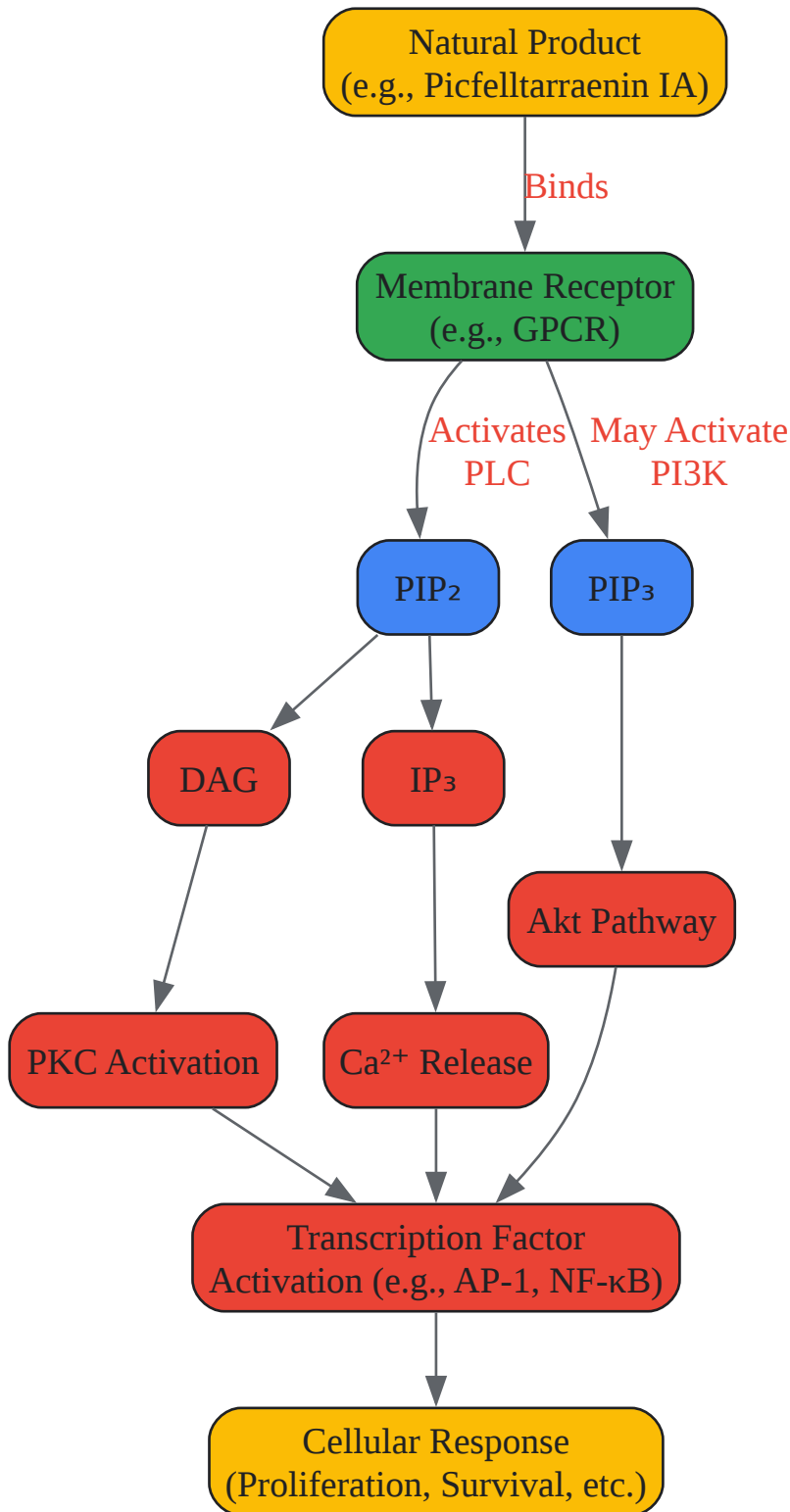
The table below summarizes the core identification and chemical information for **Picfelltarraenin IA**.

Property	Description
Natural Source	Aerial parts (whole herb) of <i>Picria fel-terrae</i> Lour. [1]
Plant Family	Scrophulariaceae (Figwort family) [1]
CAS Number	97230-47-2 [1]
Molecular Formula	C ₄₁ H ₆₂ O ₁₃ [1]
Molecular Weight	762.92 g/mol [1]
Chemical Family	Triterpenoid [1]
Appearance	White powder [1]
Purity (HPLC)	≥95% [1]

Research Context and Potential Pathways

While the search results do not contain specific studies on the biological activity or signaling pathways of **Picfelltarraenin IA** itself, they provide insight into common research areas for natural triterpenoids.

Many natural products influence cellular processes through signaling pathways involving phosphoinositides and G-proteins [2] [3]. The diagram below outlines a generalized signaling pathway that could be investigated for **Picfelltarraenin IA**, based on these common mechanisms.



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References

1. Picfeltaarraenin IA,97230-47-2 [t-Phytochemical Reference ... [m.yayicheng.com]
2. Roles of PIKfyve in multiple cellular pathways - PMC [pmc.ncbi.nlm.nih.gov]
3. Role of PIP5K, Gq-Proteins, and c-Jun [mdpi.com]

To cite this document: Smolecule. [Natural Source and Basic Chemical Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b882236#picfeltaarraenin-ia-natural-source>]

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